

Preparing standard solutions of CAS 85895-88-1 for quantitative analysis

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Compound of Interest

Compound Name: 4-Hydroxy-3-methyl-5-nitrobenzenesulphonic acid
CAS No.: 85895-88-1
Cat. No.: B15177438

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Application Note: Vinorelbine Tartrate (CAS 85895-88-1)

Topic: Preparing Standard Solutions of Vinorelbine Tartrate for Quantitative Analysis

Audience: Researchers, scientists, and drug development professionals.

Introduction

Vinorelbine tartrate, a semi-synthetic vinca alkaloid, is a potent antineoplastic agent that functions by interfering with microtubule assembly, a critical process for cell division.^{[1][2]} Its use in the treatment of cancers such as non-small cell lung cancer and metastatic breast cancer necessitates rigorous quality control and accurate quantification in both pharmaceutical formulations and biological matrices.^{[2][3]}

The foundation of any robust quantitative analytical method, such as High-Performance Liquid Chromatography (HPLC), is the preparation of accurate and precise standard solutions. These

solutions serve as the calibrators against which unknown sample concentrations are determined. Errors in standard preparation propagate directly to the final reported results, compromising data integrity and potentially impacting product safety and efficacy.

This application note provides a comprehensive, field-proven protocol for the preparation of primary stock and working standard solutions of Vinorelbine Tartrate (CAS 85895-88-1). The methodologies described herein are grounded in established principles of analytical chemistry and are designed to meet the stringent requirements of regulatory guidelines, such as those outlined in USP General Chapter <1225> Validation of Compendial Procedures.[\[4\]](#)[\[5\]](#)[\[6\]](#)

Analyte Profile: Vinorelbine Tartrate

A thorough understanding of the analyte's physicochemical properties is paramount for developing a reliable preparation protocol.

Property	Value	Source
Chemical Name	3',4'-didehydro-4'-deoxy-C'-norvincal leukoblastine [R-(R,R) – 2,3 dihydroxybutanedioate (1:2) (salt)]	[7]
CAS Number	85895-88-1 (for the tartrate salt, as specified in the prompt, though some sources may list the free base)	N/A
Molecular Formula	C ₄₅ H ₅₄ N ₄ O ₈ · 2C ₄ H ₆ O ₆	[1] [7]
Molecular Weight	1079.12 g/mol	[1] [7]
Appearance	White to yellow or light brown amorphous powder	[1] [7]
Solubility	> 1000 mg/mL in distilled water; ~46 mg/mL in DMSO	[1] [7] [8]
Storage (Solid)	-20°C, protected from light	[8]
pH (Aqueous Solution)	Approximately 3.5	[1]

Principle of Quantitative Analysis via External Standardization

This protocol employs the external standard method, a fundamental technique in chromatography. The principle relies on comparing the instrumental response of the analyte in the sample to the responses from a series of well-defined standard solutions of known concentrations.

A calibration curve is constructed by plotting the instrument response (e.g., peak area from an HPLC-UV detector) against the corresponding concentration of the prepared standards. The linearity of this curve, typically assessed by the coefficient of determination (R^2), validates the relationship between concentration and response over a specific range. The concentration of vinorelbine in an unknown sample is then interpolated from this curve using its measured response. The entire process must be validated to ensure it is fit for its intended purpose.^[9]

Materials and Reagents

Reagents

- Vinorelbine Tartrate Reference Standard (Purity $\geq 95\%$)^[8]
- HPLC-grade Methanol
- HPLC-grade Acetonitrile
- Deionized Water (Type I, 18.2 M Ω ·cm)
- HPLC-grade solvent for final dilution (must be compatible with the analytical mobile phase)

Equipment & Glassware

- Calibrated analytical balance (readable to at least 0.01 mg)
- Class A volumetric flasks (e.g., 10 mL, 25 mL, 50 mL, 100 mL)
- Calibrated precision pipettes (e.g., 10-100 μ L, 100-1000 μ L, 1-5 mL)
- Vortex mixer

- Ultrasonic bath
- Amber glass vials with PTFE-lined caps for storage[10]
- Syringe filters (0.22 μm or 0.45 μm , compatible with the chosen solvent)[10]

Safety Precautions

WARNING: Vinorelbine tartrate is a potent cytotoxic agent and should be handled with extreme caution.[1]

- All handling, weighing, and solution preparation must be conducted in a certified chemical fume hood or a biological safety cabinet.
- Personal Protective Equipment (PPE), including a lab coat, double gloves, and safety glasses, is mandatory.
- Refer to the Safety Data Sheet (SDS) for comprehensive handling and disposal information.

Protocol: Preparation of Primary Stock Solution (1.0 mg/mL)

The primary stock solution is the cornerstone of the entire calibration hierarchy. Its accuracy is critical.[11] This protocol details the preparation of a 1.0 mg/mL stock solution, which can be adjusted based on analytical needs.

Causality Behind Experimental Choices

- Class A Volumetric Flasks: These are calibrated to a high degree of accuracy, minimizing volumetric error.[12]
- Analytical Balance: A highly sensitive balance is required to accurately weigh the reference standard, as this mass is the basis for all subsequent concentration calculations.[13]
- Sonication: This step ensures the complete dissolution of the reference standard, preventing inaccuracies due to undissolved material.

Step-by-Step Methodology

- **Equilibration:** Allow the Vinorelbine Tartrate reference standard container to equilibrate to room temperature for at least 30 minutes before opening to prevent moisture condensation.
- **Weighing:** Accurately weigh approximately 25 mg of the Vinorelbine Tartrate reference standard onto weighing paper. Record the exact weight to four decimal places (e.g., 25.XXXX mg).
- **Transfer:** Carefully transfer the weighed powder into a 25 mL Class A volumetric flask.
- **Initial Dissolution:** Add approximately 15-20 mL of HPLC-grade Methanol to the flask.
- **Sonication & Mixing:** Cap the flask and sonicate for 5-10 minutes, or until all the solid material is completely dissolved. Intermittently vortex the flask to aid dissolution.
- **Final Dilution:** Allow the solution to return to room temperature. Carefully add Methanol to the flask until the bottom of the meniscus aligns with the calibration mark.
- **Homogenization:** Cap the flask securely and invert it at least 15-20 times to ensure a homogeneous solution.^[10]
- **Labeling & Storage:** Immediately label the flask with the compound name, exact concentration, solvent, preparation date, and expiration date. Store the solution as recommended in Section 9.

Calculation of Exact Concentration

The exact concentration of the primary stock solution must be calculated based on the actual weight of the reference standard and its purity as stated on the Certificate of Analysis (CoA).^[14]

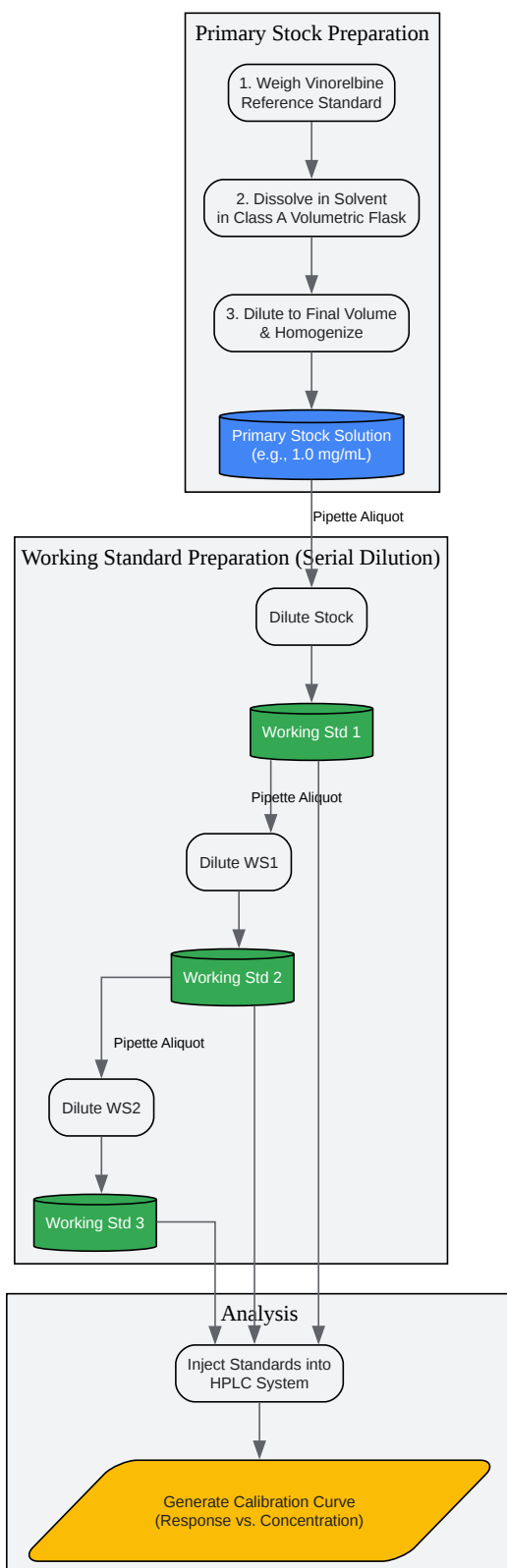
- **Formula:**
 - $\text{Concentration (mg/mL)} = (\text{Weight of Standard (mg)} \times \text{Purity}) / \text{Volume of Flask (mL)}$
- **Example:**

- Weight: 25.15 mg
- Purity: 99.5% (or 0.995)
- Volume: 25.00 mL
- Concentration = $(25.15 \text{ mg} \times 0.995) / 25.00 \text{ mL} = 1.0009 \text{ mg/mL}$

Protocol: Preparation of Working Standards & Calibration Curve

Working standards are prepared by serially diluting the primary stock solution to create a range of concentrations suitable for building a calibration curve.^[12]

Experimental Workflow Diagram



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Caption: Workflow for preparing vinorelbine standard solutions.

Step-by-Step Methodology

The following table provides an example dilution scheme to generate a 5-point calibration curve from the 1.0 mg/mL primary stock solution. The final diluent should be the same as the analytical method's mobile phase or a solvent compatible with it.

Standard Level	Stock Solution Used	Volume of Stock Pipetted	Final Volumetric Flask	Final Concentration (µg/mL)
Working Stock	Primary Stock (1000 µg/mL)	1.0 mL	10 mL	100
CAL 5	Working Stock (100 µg/mL)	5.0 mL	10 mL	50
CAL 4	Working Stock (100 µg/mL)	2.5 mL	10 mL	25
CAL 3	Working Stock (100 µg/mL)	1.0 mL	10 mL	10
CAL 2	Working Stock (100 µg/mL)	0.5 mL	10 mL	5
CAL 1	Working Stock (100 µg/mL)	0.1 mL	10 mL	1

- **Prepare Working Stock:** Using a calibrated pipette, transfer 1.0 mL of the primary stock solution into a 10 mL volumetric flask. Dilute to the mark with the final diluent and mix thoroughly. This creates a 100 µg/mL working stock.
- **Prepare Calibration Standards:** For each calibration level (CAL 1-5), pipette the specified volume of the 100 µg/mL working stock into the corresponding volumetric flask.
- **Dilute and Mix:** Dilute each flask to the calibration mark with the final diluent. Cap and invert each flask 15-20 times to ensure homogeneity.

- **Transfer for Analysis:** Filter an aliquot of each working standard through a compatible 0.22 μm or 0.45 μm syringe filter into a labeled HPLC vial.

Storage and Stability

The integrity of standard solutions over time is crucial for consistent results.

- **Primary Stock Solution:** When stored in an amber glass vial at 2-8°C and protected from light, methanolic stock solutions of vinorelbine are generally stable for several weeks. However, it is best practice to prepare fresh stock solutions regularly, and stability should be formally demonstrated.[\[15\]](#)
- **Working Standard Solutions:** Aqueous-based working solutions should be prepared fresh daily.[\[8\]](#) A stability study on vinorelbine tartrate diluted in 5% dextrose or 0.9% sodium chloride to concentrations of 0.5 mg/mL and 2 mg/mL showed the solutions were stable for at least 120 hours (5 days) at room temperature under fluorescent light.[\[16\]](#)[\[17\]](#) However, for high-sensitivity quantitative analysis, minimizing potential degradation by preparing fresh daily is a more robust approach.

System Suitability Testing (SST)

Before injecting samples, the suitability of the chromatographic system must be verified. This is typically done by injecting one of the mid-range calibration standards multiple times (e.g., $n=5$).[\[12\]](#)

SST Parameter	Typical Acceptance Criteria	Rationale
Peak Area %RSD	$\leq 2.0\%$	Demonstrates the precision of the injection and detection system.
Retention Time %RSD	$\leq 1.0\%$	Indicates the stability of the pump and mobile phase delivery.
Tailing Factor (T)	0.8 - 1.5	Ensures peak symmetry for accurate integration.
Theoretical Plates (N)	> 2000	Measures the efficiency of the column separation.

These criteria should be defined and justified within the specific analytical method validation.^[4]
^[18]

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